

Comprehensive Application Notes and Protocols for Dienogest-d4 Chromatographic Separation and Analysis

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Compound Focus: Dienogest-d4

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Introduction to Dienogest and Analytical Requirements

Dienogest is a synthetic progestin chemically described as 17 α -cyanomethyl-17 β -hydroxy-13 β -methyl 甾 烷 -4,9-diene-3-one, widely used in the treatment of endometriosis and hormonal contraception. The **chromatographic analysis** of dienogest and its stable isotope-labeled analog **dienogest-d4** presents significant challenges due to the need for **precise quantification** in complex biological matrices and pharmaceutical formulations. These analytical methods are essential for pharmacokinetic studies, therapeutic drug monitoring, and quality control in pharmaceutical manufacturing. The presence of **structural impurities** such as dienogest A and K impurities, along with process-related contaminants, necessitates robust chromatographic methods capable of high resolution and sensitivity.

The development of reliable analytical methods must address several critical factors, including **efficient separation** of structurally similar compounds, **minimization of matrix effects**, and **maintenance of system pressure** within acceptable limits. Previous methods, such as those described in imported registration standards, have demonstrated limitations including failure to detect certain impurities like Seco-dienogest, inadequate separation of critical impurity pairs, and excessively high system pressures that compromise method robustness. This document presents optimized protocols validated for the precise quantification of dienogest and **dienogest-d4** across various applications.

Analytical Method Summaries and Comparison

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

The **LC-MS/MS method** represents a highly sensitive and specific approach for the determination of dienogest in human plasma, particularly suited for pharmacokinetic studies. This method employs **positive ion electrospray ionization (ESI+)** with multiple reaction monitoring (MRM) transitions for specific detection. The protonated precursor to product ion transition for dienogest is monitored at **m/z 312.30 → 135.30**, while the internal standard (levonorgestrel d6) is detected at **m/z 319.00 → 251.30**. Chromatographic separation is achieved using a **Zorbax XDB-Phenyl column** (4.6 × 75 mm, 3.5 µm) with isocratic elution employing a mobile phase of acetonitrile-5 mM ammonium acetate (70:30, v/v) at a flow rate of 0.60 mL/min. The total analysis time per sample is approximately **3.0 minutes**, making it suitable for high-throughput applications. This method has demonstrated a **linearity range** of 1.003-200.896 ng/mL with excellent precision and accuracy, making it ideal for bioavailability and bioequivalence studies. [1]

High Performance Liquid Chromatography (HPLC) with UV Detection Method

For the analysis of dienogest in pharmaceutical formulations and raw materials, an **HPLC-UV method** has been developed with enhanced capability for impurity separation. This method employs a **gradient elution profile** with a mobile phase consisting of water-acetonitrile (95:5-85:15, v/v) as mobile phase A and methanol-acetonitrile (70:30-80:20, v/v) as mobile phase B. The initial mobile phase composition begins with 65-75% mobile phase A, decreasing by 0.8-1.2% per minute during the gradient separation. The stationary phase consists of **octadecylsilane-bonded silica gel (C18)** with particle sizes ranging from 2.7-5 µm, packed in columns of 100-200 mm length and 3-6 mm diameter. Detection is typically performed at **dual wavelengths of 220 nm and 310 nm** to accommodate compounds with different chromophores. This method effectively resolves critical impurity pairs including dienogest A and K, with system pressure maintained within moderate ranges to ensure method robustness and column longevity. [2]

High-Resolution LC-MS Targeted Method for Multiple Progestins

A **comprehensive panel method** has been developed for the simultaneous quantification of dienogest along with 10 other synthetic progestins and 4 endogenous steroids in blood samples. This method utilizes **high-resolution Orbitrap technology** with targeted selected ion monitoring (SIM) mode for enhanced sensitivity. The lower limit of quantification (LLOQ) ranges from **2.4 pg/mL for drospirenone to 78.1 pg/mL for chlormadinone acetate**, demonstrating exceptional sensitivity across a wide range of compounds. The method requires only **50 µL of plasma** and completes analysis in a single **12-minute LC-MS run**, making it particularly valuable for large-scale epidemiological studies and biobank analyses where sample volume may be limited. This approach enables researchers to investigate the effects of individual progestins on various health indicators while controlling for endogenous hormone levels. [3]

Table 1: Comparison of Key Method Parameters for Dienogest Analysis

Parameter	LC-MS/MS Method	HPLC-UV Method	High-Resolution LC-MS Panel
Application	Pharmacokinetic studies	Pharmaceutical quality control	Multi-analyte population studies
Detection Technique	Tandem mass spectrometry	UV detection at 220/310 nm	High-resolution Orbitrap MS
Linearity Range	1.003-200.896 ng/mL	Not specified	2.4-78.1 pg/mL (LLOQ)
Analysis Time	3.0 minutes	Not specified	12 minutes
Sample Volume	Not specified	Not specified	50 µL plasma
Key Advantages	High sensitivity and specificity	Effective impurity separation	Comprehensive multi-analyte profile

Table 2: Chromatographic Conditions for Dienogest Separation Methods

Parameter	LC-MS/MS Method	HPLC-UV Method
Column	Zorbax XDB-Phenyl (4.6 × 75 mm, 3.5 μm)	C18 (100-200 mm length, 3-6 mm diameter)
Mobile Phase	Acetonitrile-5mM ammonium acetate (70:30, v/v)	Gradient: Water-acetonitrile (Mobile Phase A) and Methanol-acetonitrile (Mobile Phase B)
Elution Mode	Isocratic	Gradient (65-75% A initial, decreasing 0.8-1.2% per minute)
Flow Rate	0.60 mL/min	0.8-1.2 mL/min (typically 1.0 mL/min)
Column Temperature	Not specified	35-45°C
Injection Volume	Not specified	1-100 μL (typically 50 μL)

Detailed Experimental Protocols

Sample Preparation Protocol

3.1.1 Plasma Sample Preparation for LC-MS/MS Analysis

- Sample Collection and Storage:** Collect blood samples in **K2 EDTA-containing tubes** and centrifuge at 1500 × g for 10 minutes at 4°C. Separate the plasma layer and store at -70°C until analysis. Avoid repeated freeze-thaw cycles to maintain analyte stability.
- Extraction Procedure:** Thaw frozen plasma samples at room temperature and vortex thoroughly. Transfer **500 μL of plasma** to a clean glass tube and add **50 μL of internal standard working solution** (levonorgestrel d6 at appropriate concentration in methanol). Vortex the mixture for 30 seconds. Add **3 mL of methyl tert-butyl ether (MTBE)** and vortex vigorously for 5 minutes. Centrifuge at 3000 × g for 10 minutes at 4°C to separate phases. Transfer the **organic layer** to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue with **200 μL of mobile phase** and vortex for 1 minute. Transfer to autosampler vials for analysis. [1]

3.1.2 Pharmaceutical Formulation Sample Preparation

- **Tablet Extraction:** Weigh and finely powder not less than 20 tablets. Transfer an accurately weighed portion of the powder equivalent to about 2 mg of dienogest to a 100 mL volumetric flask. Add about 70 mL of diluent (methanol:water, 70:30 v/v) and sonicate for 30 minutes with occasional shaking. Allow to cool to room temperature, dilute to volume with diluent, and mix well. Filter through a 0.45 µm PVDF membrane, discarding the first few mL of the filtrate.
- **Standard Solution Preparation:** Accurately weigh about 25 mg of dienogest reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with methanol to obtain a stock standard solution of 1 mg/mL. Prepare working standard solutions by appropriate dilution with mobile phase to concentrations spanning the calibration range.

Instrumentation and Chromatographic Conditions

3.2.1 LC-MS/MS System Configuration

The LC-MS/MS system should consist of:

- **Liquid Chromatograph:** Shimadzu LC-20AD series or equivalent with binary pump, degasser, and temperature-controlled autosampler
- **Mass Spectrometer:** API 4000 or equivalent triple quadrupole mass spectrometer equipped with **electrospray ionization (ESI) source**
- **Data System:** Analyst software or equivalent for data acquisition and processing

3.2.2 Optimal Chromatographic Conditions

- **Column Oven Temperature:** Maintain at **40°C** for consistent retention times
- **Autosampler Temperature:** Set at **10°C** to maintain sample integrity
- **Injection Volume:** **10 µL** using partial loop fill mode
- **Mobile Phase Flow Rate:** **0.60 mL/min** with isocratic elution
- **Analytical Column:** **Zorbax XDB-Phenyl** (4.6 × 75 mm, 3.5 µm) or equivalent
- **Run Time:** **3.0 minutes** per sample to ensure high-throughput analysis [1]

Method Validation Parameters

The following validation parameters should be established to ensure method reliability:

- **Specificity:** Demonstrate absence of interference from blank plasma and matrix components at the retention times of dienogest and internal standard
- **Linearity:** Prepare calibration standards at a minimum of six concentration levels across the range of 1.003-200.896 ng/mL. The correlation coefficient (r) should be ≥ 0.99
- **Precision and Accuracy:** Evaluate intra-day and inter-day precision using QC samples at low, medium, and high concentrations. The coefficient of variation (CV) should be $<15\%$ and accuracy within 85-115%
- **Recovery:** Determine extraction efficiency by comparing peak areas of extracted samples with unextracted standards at equivalent concentrations
- **Matrix Effects:** Evaluate ion suppression/enhancement by comparing standards in mobile phase with standards in extracted blank matrix from different sources [1]

Table 3: Method Validation Parameters for Dienogest LC-MS/MS Analysis

Validation Parameter	Acceptance Criteria	Experimental Results
Linearity Range	1.003-200.896 ng/mL	Correlation coefficient (r) ≥ 0.99
Intra-day Precision	CV $< 15\%$	CV $< 3.97\%$
Inter-day Precision	CV $< 15\%$	CV $< 6.10\%$
Accuracy	85-115% of nominal values	Within $\pm 4.0\%$ of nominal values
Recovery	Consistent and reproducible	Not specified
Matrix Effect	No significant suppression/enhancement	Not specified

Quality Control and Troubleshooting

System Suitability Testing

System suitability tests must be performed before each analytical run to ensure optimal chromatographic performance. Prepare a system suitability solution containing dienogest at a concentration approximately equal to the middle calibration standard. Inject this solution six times and evaluate the following parameters:

- **Retention Time Stability:** The relative standard deviation (RSD) of retention times for dienogest should be $\leq 2.0\%$
- **Peak Area Precision:** The RSD of peak areas for dienogest should be $\leq 5.0\%$
- **Theoretical Plates:** The column efficiency for dienogest peak should be ≥ 5000
- **Tailing Factor:** The peak tailing factor for dienogest should be ≤ 2.0
- **Resolution:** Resolution between dienogest and any closely eluting impurity should be ≥ 2.0

Troubleshooting Common Issues

- **High System Pressure:** If system pressure exceeds recommended limits, check for column blockage or mobile phase contamination. Replace the inlet frit or reverse-flush the column according to manufacturer instructions. Filter all mobile phases through $0.45\ \mu\text{m}$ membranes and degas thoroughly before use. [2]
- **Poor Peak Shape:** If peak tailing or broadening occurs, consider column deterioration or inappropriate mobile phase pH. Regenerate or replace the analytical column. Adjust mobile phase pH if within the stable range for the column chemistry (typically pH 2-8 for C18 columns).
- **Inadequate Separation of Impurities:** For insufficient resolution between dienogest A and K impurities, optimize the gradient profile by adjusting the rate of mobile phase change or modifying the organic solvent composition. Consider using columns with different selectivity, such as phenyl-hexyl or polar-embedded phases. [2]
- **Retention Time Drift:** Significant retention time shifts may indicate mobile phase composition errors, column temperature fluctuations, or column deterioration. Prepare fresh mobile phases daily, ensure column thermostating, and monitor column performance regularly.

Applications in Clinical and Pharmaceutical Settings

Pharmacokinetic Studies

The developed LC-MS/MS method has been successfully applied to **pharmacokinetic studies** in healthy female volunteers following administration of a single oral dose of 2.0 mg dienogest tablets. The method

demonstrated sufficient sensitivity to characterize the **complete concentration-time profile**, including the terminal elimination phase. The rapid analysis time of 3.0 minutes per sample enabled high-throughput processing of the large number of samples generated in clinical trials, while maintaining the precision and accuracy required for reliable pharmacokinetic parameter calculation. [1]

Therapeutic Monitoring and Comparative Studies

Recent clinical applications include **comparative efficacy studies** of dienogest versus levonorgestrel-releasing intrauterine systems (LNG-IUS) in different subtypes of adenomyosis. These investigations revealed that dienogest treatment demonstrated **superior pain relief** compared to LNG-IUS, with complete remission rates of dysmenorrhea of 73.0% versus 29.5%, respectively. Analytical methods for dienogest quantification support such clinical studies by enabling correlation of drug exposure with therapeutic outcomes and side effect profiles. The ability to accurately measure drug concentrations facilitates **personalized dosing regimens** and optimization of treatment efficacy. [4]

Pharmaceutical Quality Control

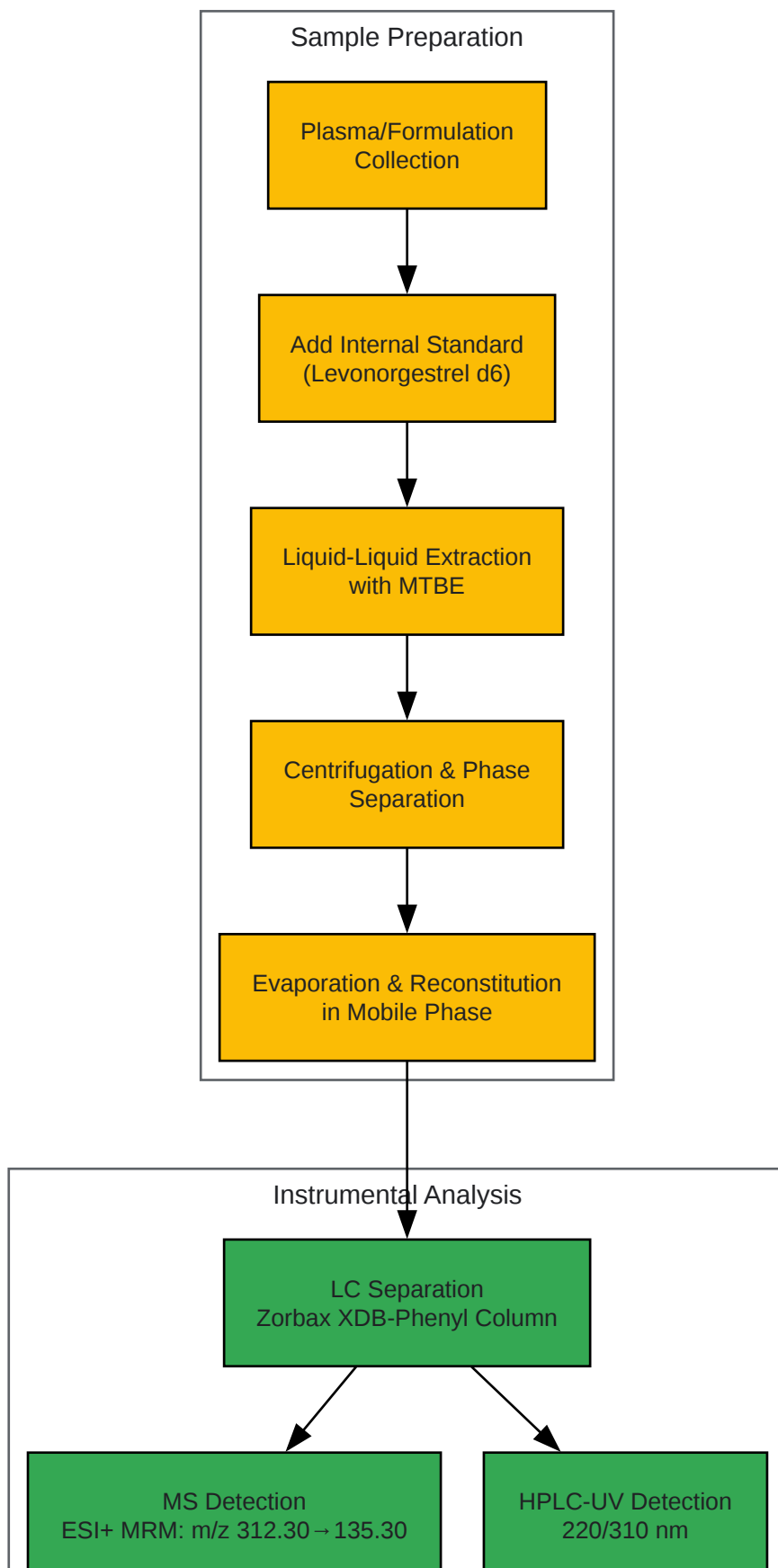
In pharmaceutical manufacturing, the HPLC-UV method for dienogest impurity profiling plays a crucial role in **quality assurance** of final products and raw materials. The method effectively separates and quantifies multiple impurities, including previously undetected species, ensuring compliance with regulatory requirements. The moderate system pressure enhances method robustness for routine quality control applications, while the optimized gradient profile provides resolution of critical impurity pairs that co-elute in other methods. This comprehensive impurity profile supports **manufacturing process optimization** and helps identify sources of variability in drug product quality. [2]

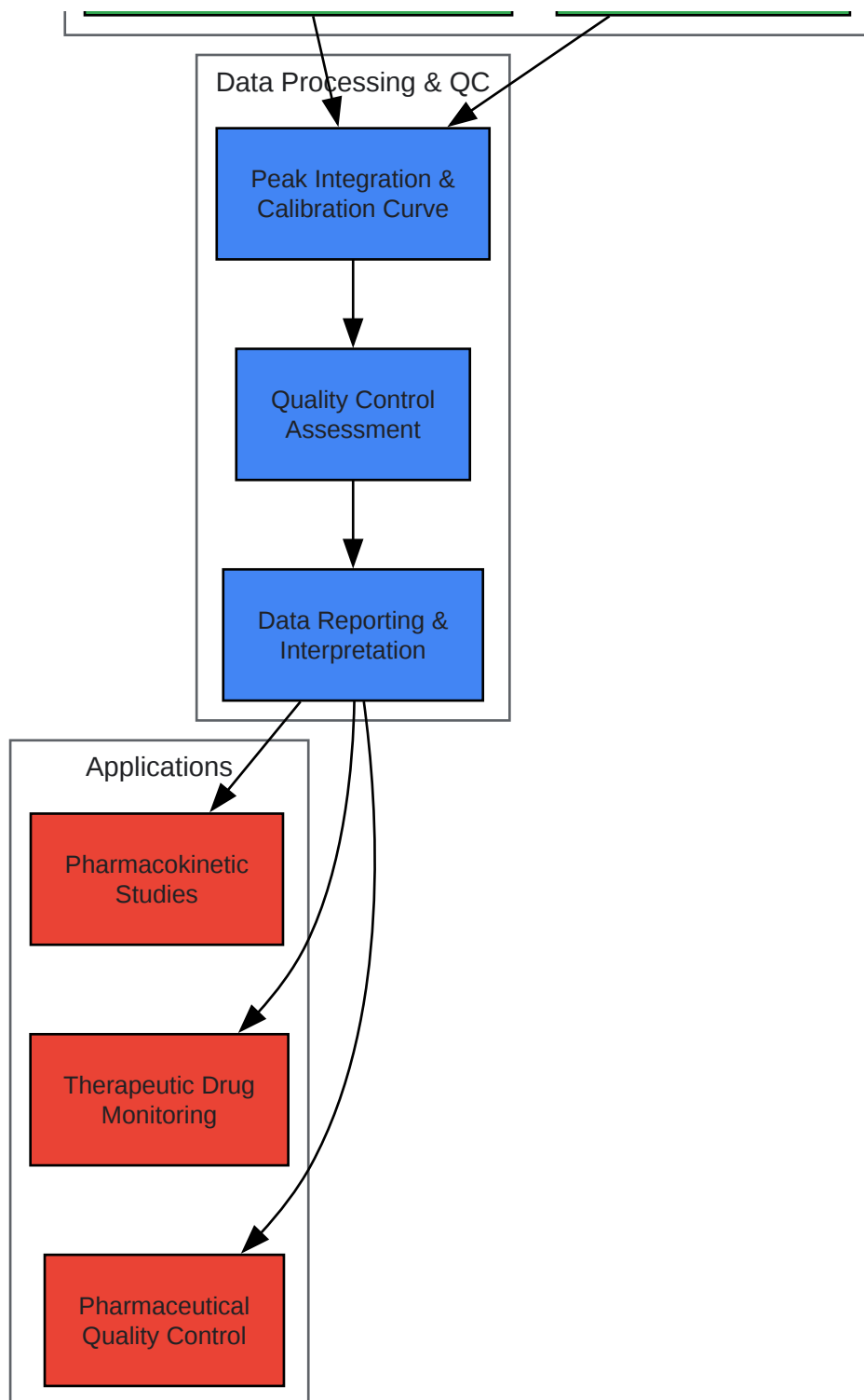
Workflow and Pathway Visualizations

Analytical Workflow for Dienogest Analysis

The following diagram illustrates the complete analytical workflow for the quantification of dienogest in biological samples and pharmaceutical formulations:

Dienogest Analytical Workflow

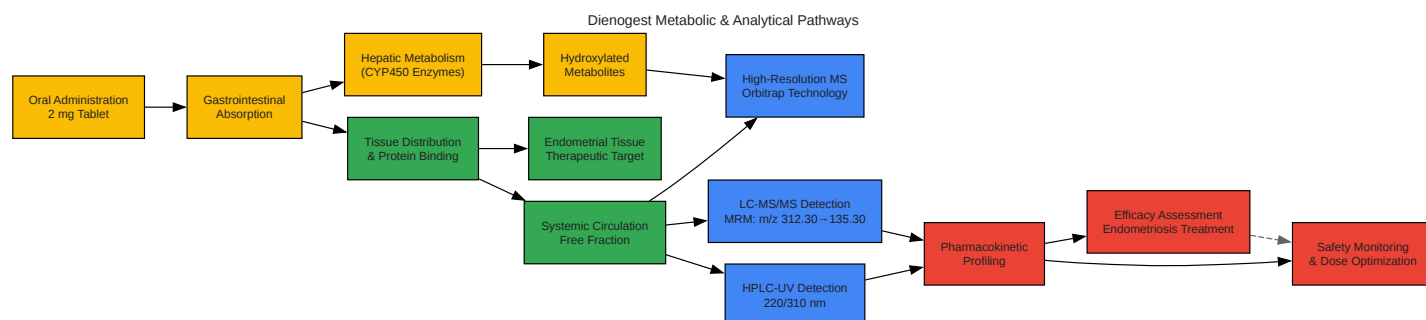




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Dienogest Metabolic and Analytical Pathways

The following diagram illustrates the metabolic pathways of dienogest and their relationship to analytical detection strategies:



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Conclusion

The analytical methods presented in this application note provide **comprehensive solutions** for the quantification of dienogest and **dienogest-d4** across various matrices and applications. The **LC-MS/MS method** offers exceptional sensitivity and specificity for pharmacokinetic studies, with a rapid analysis time of 3.0 minutes per sample and a validated linear range of 1.003-200.896 ng/mL. The **HPLC-UV method** addresses critical needs in pharmaceutical quality control by effectively resolving dienogest A and K impurities while maintaining moderate system pressure. For comprehensive hormonal profiling, the **high-resolution LC-MS method** enables simultaneous quantification of dienogest along with multiple other progestins and endogenous steroids using minimal sample volume.

These methods have demonstrated their utility in diverse applications including **clinical pharmacology studies**, **therapeutic drug monitoring**, and **pharmaceutical quality assurance**. The robust validation parameters ensure reliability for regulatory submissions, while the detailed troubleshooting guidance facilitates successful implementation in various laboratory settings. As research on dienogest continues to expand, particularly in personalized medicine approaches for endometriosis treatment, these analytical

methods will play an increasingly important role in understanding exposure-response relationships and optimizing therapeutic outcomes.

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